

4-Bromo-2-methoxyaniline chemical structure and CAS number

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Compound of Interest

Compound Name: 4-Bromo-2-methoxyaniline

Cat. No.: B048862

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An In-depth Technical Guide to 4-Bromo-2-methoxyaniline

Introduction

4-Bromo-2-methoxyaniline, also known as 4-bromo-o-anisidine, is an aromatic amine derivative that serves as a critical building block in organic synthesis.^{[1][2]} Its unique structure, featuring a reactive bromine atom and an amine group on a methoxy-substituted benzene ring, makes it a versatile intermediate in the pharmaceutical and chemical industries.^[3] This compound is particularly valuable in the development of complex molecules, including potent enzyme inhibitors for therapeutic applications.^[4] This guide provides a comprehensive overview of its chemical structure, properties, synthesis, and applications for researchers, scientists, and professionals in drug development.

Chemical Structure and Identifiers

The molecular structure of **4-Bromo-2-methoxyaniline** consists of an aniline ring substituted with a bromine atom at the para position (C4) and a methoxy group at the ortho position (C2) relative to the amino group.

Chemical Identity

Identifier	Value
CAS Number	59557-91-4[5][6][7]
IUPAC Name	4-bromo-2-methoxyaniline[7]
Molecular Formula	C ₇ H ₈ BrNO[5][6][7]
Molecular Weight	202.05 g/mol [5][6][7]
SMILES	<chem>COC1=C(C=CC(=C1)Br)N</chem> [7]
InChI Key	WRFYIYOXJWKONR-UHFFFAOYSA-N[5][7]

| Synonyms | 4-Bromo-o-anisidine, 2-Amino-5-bromoanisole[1][2][8][9] |

Physicochemical Properties

This section summarizes the key physical and chemical properties of **4-Bromo-2-methoxyaniline**.

Property Data

Property	Value
Appearance	White to light gray or light yellow powder/crystal[1][2]
Melting Point	56.5 - 58 °C[10]
Purity	Typically >98.0% (by GC)[1][2][8]

| Form | Solid[5] |

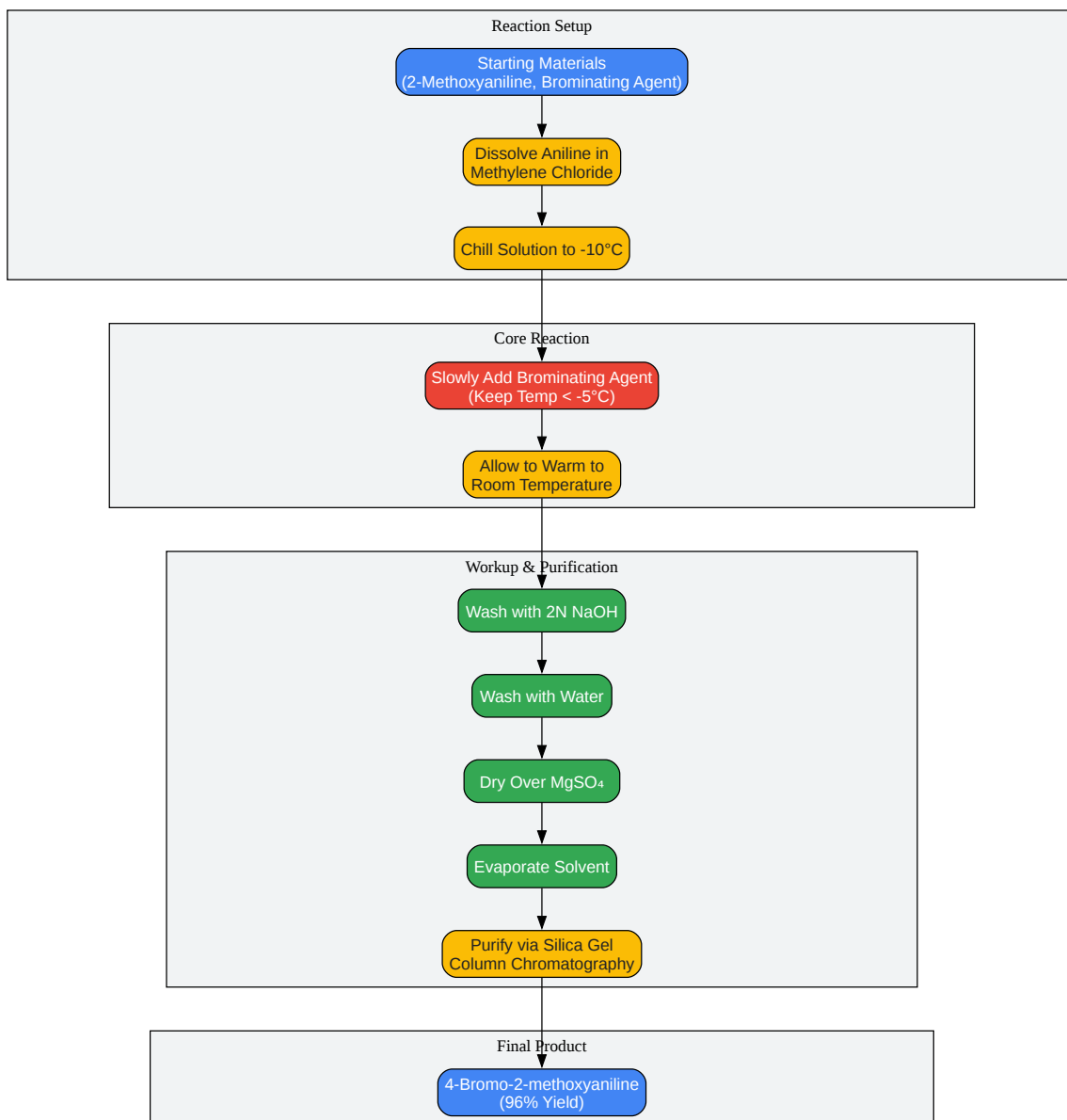
Experimental Protocols: Synthesis

A common and efficient method for synthesizing **4-Bromo-2-methoxyaniline** is through the selective bromination of 2-methoxyaniline (o-anisidine).

Detailed Experimental Protocol for Synthesis[10]

- Objective: To synthesize **4-Bromo-2-methoxyaniline** from 2-methoxyaniline.
- Reagents and Materials:
 - 2-Methoxyaniline (o-anisidine) (15 g, 0.122 mol)
 - 2,4,4,6-Tetrabromo-2,5-cyclohexadienone (brominating agent) (50 g, 0.122 mol)
 - Methylene chloride (250 ml)
 - 2N Sodium hydroxide solution (150 ml)
 - Water (50 ml)
 - Magnesium sulfate
 - Silica gel
 - Petroleum ether
- Procedure:
 - The 2-methoxyaniline is dissolved in 250 ml of methylene chloride in a suitable reaction vessel.[\[10\]](#)
 - The solution is chilled to a temperature of -10°C.[\[10\]](#)
 - The brominating agent, 2,4,4,6-tetrabromo-2,5-cyclohexadienone, is added slowly to the solution, ensuring the reaction temperature is maintained below -5°C.[\[10\]](#)
 - Following the addition, the reaction mixture is allowed to warm to room temperature.[\[10\]](#)
 - The reaction mixture is then washed sequentially with 2N sodium hydroxide (2 x 75 ml) and water (2 x 25 ml).[\[10\]](#)
 - The organic layer is dried over magnesium sulfate and then evaporated to dryness to yield the crude product.[\[10\]](#)
- Purification:

- The crude product is purified using silica gel column chromatography.[\[10\]](#)
- The column is eluted with methylene chloride to yield the pure compound.[\[10\]](#)
- Results and Characterization:
 - Yield: 23.68 g (96%) of the title compound was obtained.[\[10\]](#)
 - Appearance: The product had a melting point of 56.5°-58°C after recrystallization from petroleum ether.[\[10\]](#)
 - Elemental Analysis:
 - Calculated for C_7H_8BrNO : C, 41.61%; H, 3.99%; Br, 39.55%; N, 6.93%.[\[10\]](#)
 - Found: C, 41.59%; H, 3.99%; Br, 39.49%; N, 6.92%.[\[10\]](#)



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